

Technical Support Center: Dealing with Missing Data in the TMPA Dataset

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Compound of Interest

Compound Name: *TMPA*

Cat. No.: *B560567*

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to assist researchers, scientists, and drug development professionals in addressing missing data within the Tropical Rainfall Measuring Mission (TRMM) Multi-satellite Precipitation Analysis (**TMPA**) dataset.

Frequently Asked Questions (FAQs)

Q1: Why is there missing data in my **TMPA** dataset?

Missing data in the **TMPA** dataset can arise from several factors:

- **Satellite and Sensor Issues:** Anomalies in the TRMM spacecraft or its instruments can lead to data gaps. For instance, a TRMM spacecraft anomaly on November 12, 2013, resulted in the loss of most sensor data for a period.^[1]
- **Data Processing and Algorithm Errors:** Issues during the data processing stages can introduce missing values. A coding error in the **TMPA**-RT product once replaced occasional missing-filled areas with zero-fills.^[1]
- **Environmental Factors:** Snow accumulation on receiving antennas has been a cause for data loss.^[1]
- **Data Gaps in Input:** The **TMPA** algorithm combines data from multiple satellites. If one of the input data streams is unavailable, it can result in gaps in the final product. These gaps are

sometimes filled using calibrated infrared (IR) data, but this is not always possible.[2]

- End-of-Mission: The TRMM satellite ceased data collection in April 2015. Consequently, **TMPA** datasets are not available beyond this period. Users are encouraged to transition to the successor mission, the Global Precipitation Measurement (GPM) and its IMERG dataset. [3]

Q2: What is the difference between the real-time (**TMPA-RT**) and the research-grade (3B42/3B43) products in terms of missing data?

The research-grade products (3B42/3B43) undergo a more thorough processing procedure which includes gauge adjustment, leading to a higher quality dataset with generally fewer data gaps compared to the real-time products (**TMPA-RT**). The real-time products are generated more quickly but may have more missing values or less accurate infilling.[1]

Q3: How does the **TMPA** algorithm handle missing data internally?

The **TMPA** algorithm has a built-in mechanism to fill gaps. When microwave data from the primary satellites are unavailable, the algorithm uses calibrated infrared (IR) data from geostationary satellites to estimate precipitation.[2] These IR-based estimates are generally considered to be of lower quality than the microwave-based estimates.

Q4: Should I use the **TMPA** dataset or switch to the newer IMERG dataset?

For research conducted for periods after the TRMM mission, the IMERG dataset from the GPM mission is the appropriate choice. For historical studies, while **TMPA** is a valuable resource, NASA encourages users to transition to the GPM IMERG dataset, which now includes reprocessed TRMM-era data from June 2000 onwards.[3] The IMERG product generally has better performance and a finer temporal and spatial resolution.[3]

Troubleshooting Guides

Guide 1: Identifying the Extent and Nature of Missing Data

Before attempting to fill missing data, it is crucial to understand its characteristics.

Experimental Protocol:

- **Visualize the Data:** Create spatial maps and time series plots of your **TMPA** data for your region and period of interest. This will help you visually identify the location and duration of data gaps.
- **Quantify Missing Data:** Calculate the percentage of missing data for each grid cell and each time step. This will help you determine if the missingness is systematic or random.
- **Analyze Patterns of Missingness:** Determine if the missing data is clustered in specific geographic areas or during particular seasons. This can provide clues about the cause of the missing data and inform the choice of an appropriate imputation method.

Guide 2: Choosing an Appropriate Method for Filling Missing Data

The selection of a data imputation method depends on the nature of the missing data, the characteristics of your study area, and the requirements of your subsequent analysis.

Below is a summary of common methods. For a quantitative comparison of their performance, refer to Table 1.

- **Spatial Interpolation Methods:** These methods estimate missing values based on data from neighboring grid cells.
 - **Inverse Distance Weighting (IDW):** This is a simpler method that gives more weight to closer data points. It is computationally less intensive but can be sensitive to outliers.
 - **Kriging:** This is a more sophisticated geostatistical method that considers the spatial autocorrelation of the data to provide an optimal and unbiased estimate. It is generally more accurate than IDW but requires more computational resources and expertise.
- **Regression-Based Methods:** These methods use the relationship between the variable with missing data and other correlated variables to predict the missing values. For **TMPA** data, this could involve using data from nearby ground-based rain gauges or other satellite products.

- Machine Learning Approaches: Techniques like Artificial Neural Networks (ANN) can be trained on the existing data to learn complex non-linear relationships and predict missing values. These methods can be very powerful but often require large amounts of training data and careful validation.

Data Presentation

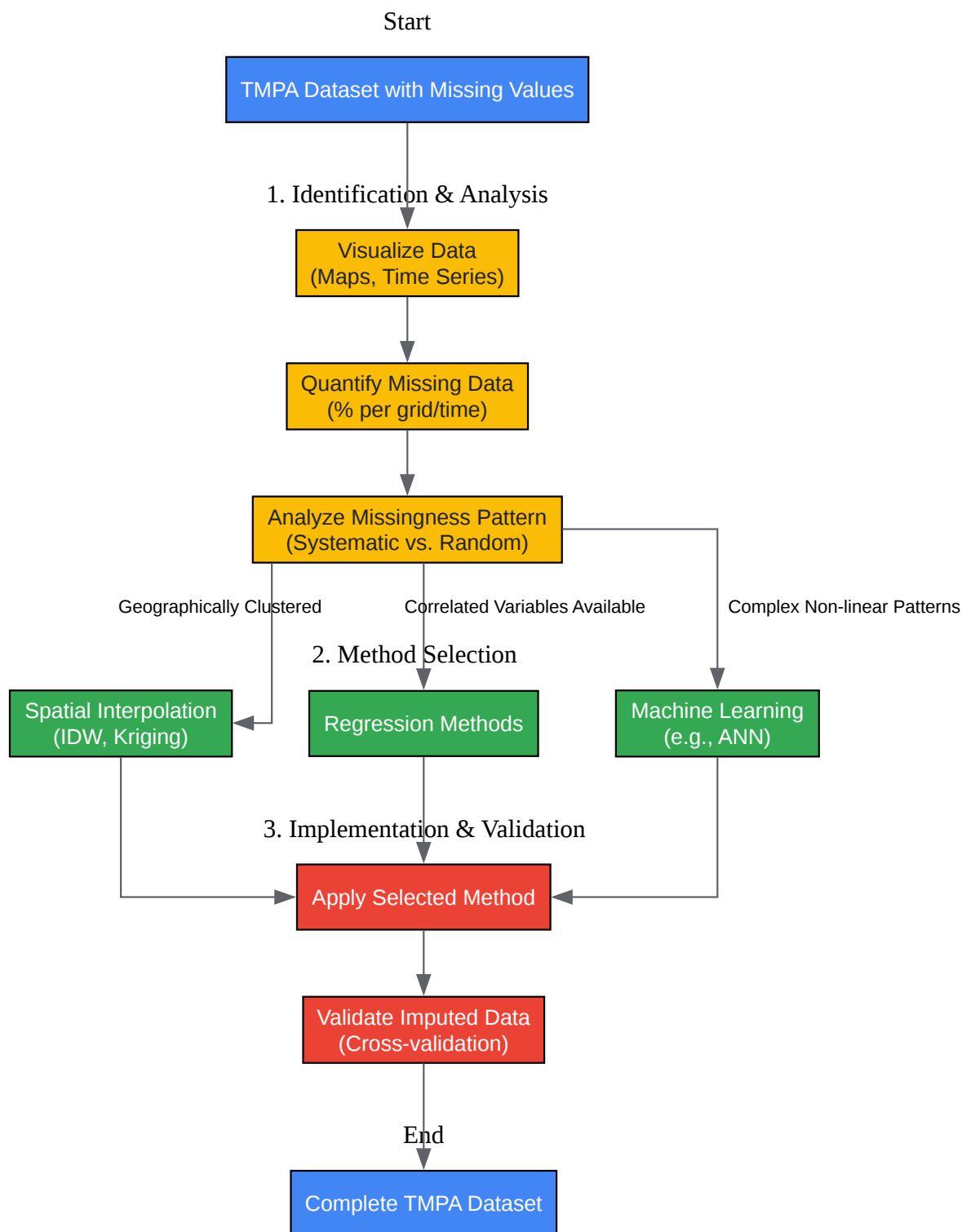
Table 1: Comparison of Imputation Method Performance for Satellite Precipitation Data

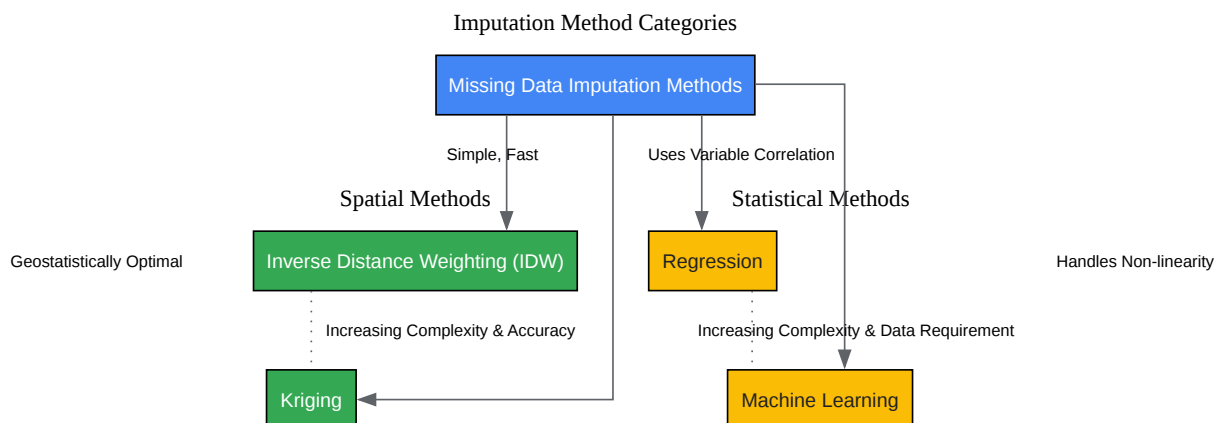
Imputation Method	Performance Metric	Reported Value	Dataset (if specified)	Source
TMPA vs. IMERG	RMSE (mm)	TMPA: 11.51, IMERG: 10.67	TMPA, IMERG	[2]
MAE (mm)	TMPA: 7.45, IMERG: 6.72	TMPA, IMERG		
Bias (%)	TMPA: 0.63, IMERG: -0.00	TMPA, IMERG		
Downscaled TMPA	R ²	~0.67	TMPA	
Bias (%)	~22.40	TMPA		
Downscaled IMERG	R ²	~0.74	IMERG	
Bias (%)	~12.23	IMERG		

Note: Performance metrics can vary significantly based on the study region, time period, and the specific implementation of the method.

Mandatory Visualization

Workflow for Handling Missing Data in TMPA





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References

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- 2. TRMM: Tropical Rainfall Measuring Mission | Climate Data Guide [climatedataguide.ucar.edu]
- 3. Frequently Asked Questions | NASA Global Precipitation Measurement Mission [gpm.nasa.gov]
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